

Gram-Scale Synthesis of 3-Methyl-3-phenylazetidine: An Application Note

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Compound of Interest

Compound Name: 3-Methyl-3-phenylazetidine

CAS No.: 5961-33-1

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This document provides a detailed protocol for the gram-scale synthesis of **3-Methyl-3-phenylazetidine**, a valuable building block in medicinal chemistry and drug discovery. The outlined three-step synthesis is designed to be a reproducible and scalable method for obtaining this key structural motif.

Introduction

Azetidines are four-membered nitrogen-containing heterocycles that are of significant interest in pharmaceutical research due to their unique conformational properties and their ability to serve as versatile scaffolds in drug design.[1] **3-Methyl-3-phenylazetidine**, in particular, offers a three-dimensional structure that can be exploited for the development of novel therapeutic agents. This protocol details a synthetic route starting from the commercially available N-Boc-3-azetidinone, proceeding through a tertiary alcohol intermediate, followed by a robust methylation and final deprotection.

Overall Synthetic Scheme

The gram-scale synthesis of **3-Methyl-3-phenylazetidine** is accomplished via a three-step sequence:

- Step 1: Synthesis of tert-butyl 3-hydroxy-3-phenylazetidine-1-carboxylate. This step involves the nucleophilic addition of a phenyl group to N-Boc-3-azetidinone using a Grignard reagent.
- Step 2: Synthesis of tert-butyl **3-methyl-3-phenylazetidine**-1-carboxylate. The tertiary alcohol is then methylated using trimethylaluminum.
- Step 3: Synthesis of **3-Methyl-3-phenylazetidine**. The final step is the removal of the Boc protecting group under acidic conditions to yield the target compound.

Data Presentation

The following table summarizes the key quantitative data for the gram-scale synthesis of **3-Methyl-3-phenylazetidine**, starting from 10 grams of N-Boc-3-azetidinone.

Step	Reactant	Molecular Weight (g/mol)	Quantity (g)	Moles (mmol)	Molar Equiv.	Product	Molecular Weight (g/mol)	Theoretical Yield (g)	Expected Yield (%)
1	N-Boc-3-azetidine	171.19	10.0	58.4	1.0	tert-butyl 3-hydroxy-3-phenylazetidine-1-carboxylate	249.32	14.56	~85%
2	tert-butyl 3-hydroxy-3-phenylazetidine-1-carboxylate	249.32	12.38	49.6	1.0	tert-butyl 3-methyl-3-phenylazetidine-1-carboxylate	247.35	12.27	~70%

3	tert-butyl								
	3-methyl					3-Methyl			
	-3-phenyl	247.35	8.59	34.7	1.0	-3-phenyl	147.22	5.11	~95%
	azetidine-1-carboxylate					azetidine			
						ne			

Experimental Protocols

Step 1: Synthesis of tert-butyl 3-hydroxy-3-phenylazetidine-1-carboxylate

Materials:

- N-Boc-3-azetidinone (10.0 g, 58.4 mmol)
- Phenylmagnesium bromide (3.0 M solution in diethyl ether, 23.4 mL, 70.1 mmol)
- Anhydrous tetrahydrofuran (THF), 200 mL
- Saturated aqueous ammonium chloride solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate

Procedure:

- To a flame-dried 500 mL round-bottom flask under an inert atmosphere (nitrogen or argon), add N-Boc-3-azetidinone (10.0 g, 58.4 mmol) and dissolve it in 200 mL of anhydrous THF.
- Cool the solution to 0 °C using an ice bath.

- Slowly add the phenylmagnesium bromide solution (23.4 mL, 70.1 mmol, 1.2 equivalents) dropwise to the stirred solution over 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution at 0 °C.
- Extract the mixture with ethyl acetate (3 x 100 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography (e.g., using a hexane/ethyl acetate gradient) to yield tert-butyl 3-hydroxy-3-phenylazetidine-1-carboxylate as a white solid.

Step 2: Synthesis of tert-butyl 3-methyl-3-phenylazetidine-1-carboxylate

Materials:

- tert-butyl 3-hydroxy-3-phenylazetidine-1-carboxylate (12.38 g, 49.6 mmol)
- Trimethylaluminium (2.0 M solution in toluene, 74.4 mL, 148.8 mmol)
- Anhydrous toluene, 250 mL
- Saturated aqueous sodium bicarbonate solution
- Diethyl ether
- Anhydrous sodium sulfate

Procedure:

- To a flame-dried 500 mL round-bottom flask under an inert atmosphere, add tert-butyl 3-hydroxy-3-phenylazetidine-1-carboxylate (12.38 g, 49.6 mmol) and dissolve it in 250 mL of anhydrous toluene.
- Carefully add the trimethylaluminium solution (74.4 mL, 148.8 mmol, 3.0 equivalents) dropwise at room temperature. Caution: Trimethylaluminium is pyrophoric and reacts violently with water. Handle with extreme care.
- After the addition, heat the reaction mixture to 110 °C and stir for 24 hours.
- Monitor the reaction by TLC.
- After completion, cool the reaction mixture to 0 °C and very slowly quench by the dropwise addition of diethyl ether, followed by the cautious addition of a saturated aqueous sodium bicarbonate solution.
- Extract the mixture with diethyl ether (3 x 150 mL).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to afford tert-butyl **3-methyl-3-phenylazetidine**-1-carboxylate.

Step 3: Synthesis of 3-Methyl-3-phenylazetidine

Materials:

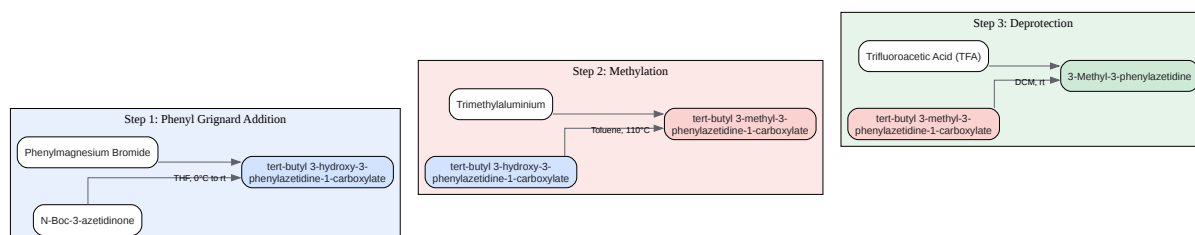
- tert-butyl **3-methyl-3-phenylazetidine**-1-carboxylate (8.59 g, 34.7 mmol)
- Trifluoroacetic acid (TFA), 50 mL
- Dichloromethane (DCM), 100 mL
- Saturated aqueous sodium bicarbonate solution
- 1 M Sodium hydroxide solution

- Dichloromethane
- Anhydrous sodium sulfate

Procedure:

- Dissolve tert-butyl **3-methyl-3-phenylazetidine**-1-carboxylate (8.59 g, 34.7 mmol) in 100 mL of dichloromethane in a 250 mL round-bottom flask.
- Add trifluoroacetic acid (50 mL) to the solution and stir the mixture at room temperature for 2 hours.
- Monitor the deprotection by TLC.
- Once complete, concentrate the reaction mixture under reduced pressure to remove the excess TFA and DCM.
- Dissolve the residue in water and wash with diethyl ether to remove any non-basic impurities.
- Basify the aqueous layer to pH > 12 with 1 M sodium hydroxide solution.
- Extract the product with dichloromethane (4 x 75 mL).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **3-Methyl-3-phenylazetidine**. Further purification can be achieved by distillation under reduced pressure if necessary.

Visualizations



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References

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